

chemical structure and properties of 21-Hydroxypregnenolone

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Compound of Interest

Compound Name: 21-Hydroxypregnenolone

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21-Hydroxypregnenolone: A Technical Guide for Researchers

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of **21-hydroxypregnenolone**. It is intended for researchers, scientists, and professionals involved in steroid biochemistry, endocrinology, and drug development. This document details its role as a crucial intermediate in the biosynthesis of corticosteroids and provides insights into its known interactions with steroidogenic enzymes.

Chemical Identity and Structure

21-Hydroxypregnenolone, also known as prebediolone, is an endogenous pregnane steroid. [1][2] It is structurally defined as pregn-5-en-3 β ,21-diol-20-one.[2]

Table 1: Chemical Identifiers of **21-Hydroxypregnenolone**

Identifier	Value	Source
IUPAC Name	3 β ,21-Dihydroxypregn-5-en-20-one	[2]
Systematic IUPAC Name	2-Hydroxy-1-[(1S,3aS,3bS,7S,9aR,9bS,11aS)-7-hydroxy-9a,11a-dimethyl-2,3,3a,3b,4,6,7,8,9,9a,9b,10,11,11a-tetradecahydro-1H-cyclopenta[a]phenanthren-1-yl]ethan-1-one	[2]
Molecular Formula	C ₂₁ H ₃₂ O ₃	[3]
SMILES	<chem>C[C@]12CC[C@H]3--INVALID-LINK--CC=C4[C@@]3(CC--INVALID-LINK--O)C</chem>	[3]
InChI Key	MOIQRAOBRXUWGN-WPWXJNKXSA-N	[3]
CAS Number	1164-98-3	[3]

Physicochemical Properties

The physicochemical properties of **21-hydroxypregnenolone** are summarized below. It is a white to off-white solid.[4] Experimental data for its boiling point and water solubility are not readily available in the literature.

Table 2: Physicochemical Properties of **21-Hydroxypregnenolone**

Property	Value	Source
Molecular Weight	332.48 g/mol	[4]
Melting Point	155-167 °C	[5]
Boiling Point	Not Available	
Water Solubility	Not Available	
Solubility in Organic Solvents	Soluble in DMSO (≥ 25 mg/mL)	[4]

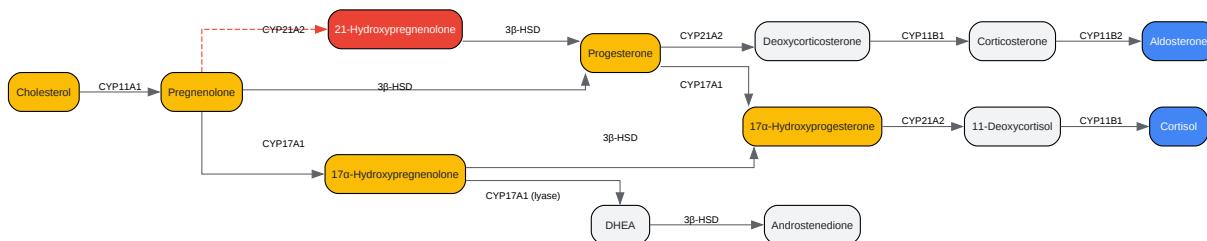
Biological Significance and Properties

21-Hydroxypregnenolone is a key intermediate in the adrenal gland's steroidogenic pathway, leading to the synthesis of vital corticosteroids.[2] It is formed from the hydroxylation of pregnenolone at the C21 position.

Role in Steroidogenesis

The primary biological role of **21-hydroxypregnenolone** is as a precursor in the biosynthesis of mineralocorticoids and glucocorticoids.[2] It is converted to progesterone, which then enters the respective pathways to form aldosterone and cortisol. The metabolic fate of **21-hydroxypregnenolone** is a critical juncture in determining the balance of steroid hormone production.

The following diagram illustrates the central position of **21-hydroxypregnenolone** in the adrenal steroidogenesis pathway.



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Figure 1. Simplified Steroidogenesis Pathway

Enzyme Interactions

While primarily a metabolic intermediate, **21-hydroxypregnenolone** has been shown to interact with steroidogenic enzymes. Notably, it acts as a competitive inhibitor of CYP17A1, an enzyme crucial for the production of androgens and cortisol precursors.

Table 3: Biological Activity of **21-Hydroxypregnenolone**

Target	Activity	Value	Source
CYP17A1 (17α-hydroxylase activity)	Competitive Inhibition (substrate: progesterone)	$K_i = 36.4 \mu\text{M}$	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **21-hydroxypregnenolone** are not widely published, likely due to its status as a metabolic intermediate rather than a primary research target or therapeutic agent. However, based on methodologies for similar steroids, representative protocols can be outlined.

Representative Synthesis of 21-Hydroxypregnenolone

A potential synthetic route to **21-hydroxypregnenolone** starts from the more readily available pregnenolone. The following is a generalized workflow and not a detailed, validated protocol.



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Figure 2. Generalized Synthetic Workflow

Disclaimer: This represents a plausible synthetic strategy. The specific reagents, reaction conditions, and purification methods would require significant optimization.

Purification by High-Performance Liquid Chromatography (HPLC)

Purification of **21-hydroxypregnenolone** from a reaction mixture or biological extract can be achieved using reversed-phase HPLC.

Representative HPLC Protocol:

- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of methanol and water is typically effective. For example, a linear gradient from 50% methanol in water to 100% methanol over 30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at approximately 240 nm.
- Sample Preparation: The crude sample should be dissolved in a small volume of the initial mobile phase and filtered through a 0.45 µm syringe filter before injection.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

For the sensitive detection and quantification of **21-hydroxypregnenolone**, especially in biological matrices, GC-MS is a suitable technique. Derivatization is typically required to improve the volatility and thermal stability of the steroid.

Representative GC-MS Protocol:

- **Sample Extraction:** For a plasma sample, liquid-liquid extraction with a solvent like methyl tert-butyl ether or ethyl acetate can be used to isolate the steroids.
- **Derivatization:** The hydroxyl groups are typically derivatized to trimethylsilyl (TMS) ethers using a reagent such as N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).
- **GC Column:** A non-polar or semi-polar capillary column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- **Oven Temperature Program:** Start at a lower temperature (e.g., 180 °C) and ramp up to a higher temperature (e.g., 300 °C) to ensure good separation of the steroid derivatives.
- **Mass Spectrometry:** Electron ionization (EI) at 70 eV is commonly used. The mass spectrometer can be operated in full scan mode for identification or selected ion monitoring (SIM) mode for quantification, using characteristic fragment ions of the derivatized **21-hydroxypregnenolone**.

Conclusion

21-Hydroxypregnenolone is a fundamentally important, yet often overlooked, intermediate in the complex web of steroid hormone biosynthesis. While not a potent hormonal agent in its own right, its efficient conversion is critical for maintaining appropriate levels of corticosteroids. For researchers in endocrinology and steroid-related drug discovery, a thorough understanding of its properties and metabolic fate is essential for interpreting steroid profiles in health and disease. The information and representative protocols provided in this guide serve as a valuable resource for further investigation into this key steroidogenic metabolite.

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